

Spectroscopic Data of Lumifusidic Acid: A Technical Overview

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Compound of Interest

Compound Name: Lumifusidic Acid

Cat. No.: B15289681

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Introduction

Lumifusidic acid, identified by the CAS Number 3482-49-3, is a compound closely related to the antibiotic fusidic acid. The "lumi" prefix in its name suggests that it is likely a product of photochemical transformation of fusidic acid. While the parent compound, fusidic acid, is well-characterized, detailed spectroscopic data for **lumifusidic acid** is not widely available in publicly accessible literature. This guide aims to summarize the currently available information and provide a framework for the spectroscopic analysis of this compound.

Molecular Structure and Properties

The exact and universally agreed-upon chemical structure for **lumifusidic acid** is not readily found in the primary scientific literature, which presents a significant challenge in definitively assigning spectroscopic data. One commercial source provides the following chemical name: (3 α ,4 α ,8 α ,9 β ,11 α ,13 α ,14 β ,16 β ,17E)-16-(Acetyloxy)-3,11-dihydroxy-29-nordammara-17(20),24-dien-21-oic acid. However, without primary literature confirmation, this should be regarded with caution.

Spectroscopic Data Summary

Exhaustive searches for ^1H NMR, ^{13}C NMR, Infrared (IR), and Mass Spectrometry (MS) data specifically for **lumifusidic acid** have not yielded detailed experimental spectra or peak lists.

The characterization of fusidic acid's degradation products, including those formed under photolytic stress, has been investigated, but these studies primarily focus on separation and quantification by High-Performance Liquid Chromatography (HPLC) rather than detailed spectroscopic elucidation of each individual degradant.

Due to the lack of specific data for **lumifusidic acid**, this guide will present a general methodology and expected spectroscopic features based on the known structure of fusidic acid and common photochemical transformations of similar steroidal compounds.

Experimental Protocols

Detailed experimental protocols for acquiring the spectroscopic data of **lumifusidic acid** are not available. However, standard methodologies for the spectroscopic analysis of related natural products can be applied.

1. Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** A sample of pure **lumifusidic acid** would be dissolved in a suitable deuterated solvent, such as chloroform-d (CDCl_3), methanol-d₄ (CD_3OD), or dimethyl sulfoxide-d₆ (DMSO-d_6).
- **Instrumentation:** A high-field NMR spectrometer (e.g., 400 MHz or higher) would be used to acquire ^1H , ^{13}C , DEPT, COSY, HSQC, and HMBC spectra.
- **Data Acquisition and Processing:** Standard pulse programs and processing parameters would be employed to obtain high-resolution spectra.

2. Infrared (IR) Spectroscopy

- **Sample Preparation:** A small amount of the solid sample would be analyzed using an Attenuated Total Reflectance (ATR) accessory on an FTIR spectrometer. Alternatively, a KBr pellet could be prepared.
- **Instrumentation:** A Fourier-Transform Infrared (FTIR) spectrometer would be used to record the spectrum, typically in the range of 4000-400 cm^{-1} .

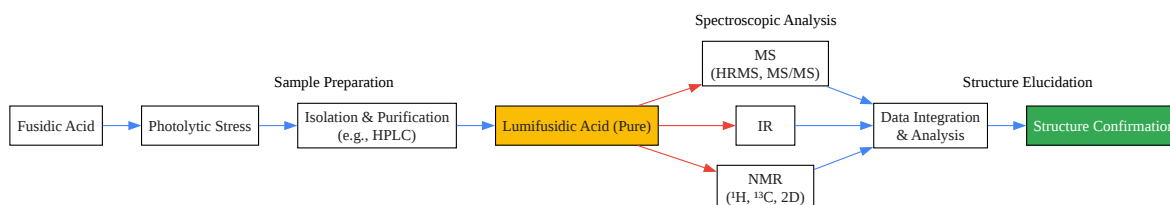
- Data Acquisition: A sufficient number of scans would be co-added to obtain a high signal-to-noise ratio.

3. Mass Spectrometry (MS)

- Sample Preparation: The sample would be dissolved in a suitable solvent (e.g., methanol, acetonitrile) and introduced into the mass spectrometer.
- Instrumentation: High-resolution mass spectrometry (HRMS) using techniques such as Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI) would be employed to determine the accurate mass and elemental composition. Tandem mass spectrometry (MS/MS) would be used for structural fragmentation analysis.
- Data Acquisition: Mass spectra would be acquired in both positive and negative ion modes to obtain comprehensive fragmentation data.

Logical Workflow for Spectroscopic Analysis

The following diagram illustrates a logical workflow for the comprehensive spectroscopic characterization of a compound like **lumifusidic acid**, starting from the parent compound.



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Caption: Workflow for the generation and analysis of **Lumifusidic acid**.

Conclusion

While a comprehensive technical guide with detailed quantitative spectroscopic data for **lumifusidic acid** cannot be provided at this time due to the lack of available information in the public domain, this document outlines the necessary steps and methodologies for its characterization. Researchers in possession of a sample of **lumifusidic acid** are encouraged to perform the spectroscopic analyses described to contribute to the scientific understanding of this fusidic acid-related compound. The logical workflow and general protocols provided herein can serve as a foundation for such an investigation.

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